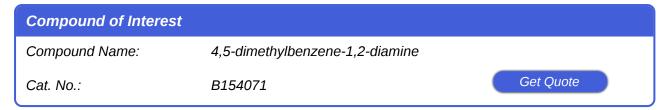




# An In-depth Technical Guide to 4,5-Dimethyl-ophenylenediamine

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and applications of 4,5-dimethyl-o-phenylenediamine. This compound serves as a critical building block in the synthesis of various heterocyclic structures utilized in medicinal chemistry and materials science.

## **Molecular Structure and Chemical Identity**

4,5-Dimethyl-o-phenylenediamine, also known as **4,5-dimethylbenzene-1,2-diamine**, is an aromatic amine with two amino groups positioned ortho to each other on a dimethylbenzene ring. This arrangement makes it a valuable precursor for condensation reactions to form heterocyclic systems.

Table 1: Chemical Identifiers



Identifier	Value
IUPAC Name	4,5-dimethylbenzene-1,2-diamine[1][2][3] [4]
Synonyms	4,5-Dimethyl-1,2-phenylenediamine, 4,5- Diamino-o-xylene, 1,2-Diamino-4,5- dimethylbenzene[1][5][6]
CAS Number	3171-45-7[1][2][5][7]
Molecular Formula	C <sub>8</sub> H <sub>12</sub> N <sub>2</sub> [1][2][5][7][8]
SMILES	CC1=CC(N)=C(N)C=C1C[1][3]
InChI Key	XSZYBMMYQCYIPC-UHFFFAOYSA-N[1][2][6] [7]

| PubChem CID | 76635[1][2] |

Table 2: Physicochemical Properties

Property	Value
Molecular Weight	136.19 g/mol [2][5][8] (136.20 g/mol also cited[1][7][9])
Appearance	Yellow to orange to brown powder or solid.[3][7] Also described as pale cream to brown powder. [9]
Melting Point	127-129 °C[6][10] (123.0-129.0 °C also cited[4])
Purity	Typically ≥97.5% (GC) or >98.0% (HPLC).[3][4] [11]
Storage Temperature	2-8°C.[6]

| Sensitivity | Air and light sensitive.[10][11] |



## **Experimental Protocols**

A common and effective method for synthesizing 4,5-dimethyl-o-phenylenediamine is through the reduction of its corresponding dinitro or nitroaniline precursor. A representative protocol involves the reduction of 4,5-dimethyl-2-nitroaniline using stannous chloride (SnCl<sub>2</sub>).

Protocol: Reduction of 4,5-Dimethyl-2-nitroaniline[12]

- Preparation of Reducing System: Prepare the reducing agent by adding 32 mL of deionized water to a solution of 12.9 g of SnCl<sub>2</sub>·2H<sub>2</sub>O in 72 mL of anhydrous ethanol.
- Reaction Setup: Under an inert atmosphere, add 1 g of 4,5-dimethyl-2-nitroaniline to the reducing system in batches at room temperature.
- Reaction Execution: Heat the mixture to reflux for 1 hour. Monitor the reaction's progress using thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Pour the mixture into 120 mL of water and neutralize with sodium bicarbonate (NaHCO<sub>3</sub>).
- Isolation: Remove the resulting tin salts and excess NaHCO₃ by filtration. Extract the
  aqueous filtrate with dichloromethane. The solid residue can be further extracted using a
  Soxhlet extractor with dichloromethane to maximize yield.
- Purification: Combine the organic phases, dry over anhydrous magnesium sulfate (MgSO<sub>4</sub>), filter, and concentrate under reduced pressure. The crude product can be purified by silica gel column chromatography to yield the final orange solid product.[12]

A more general method for producing o-phenylenediamines involves the reduction of the corresponding o-nitroaniline with zinc dust in an alkaline ethanolic solution.[13]

4,5-Dimethyl-o-phenylenediamine is used as a derivatizing agent for the determination of aromatic aldehydes, such as vanillin, by high-performance liquid chromatography (HPLC) with fluorescence detection.[9][10] The diamine reacts with the aldehyde to form a fluorescent derivative that can be easily detected and quantified.

## **Spectral Data**



- ¹H NMR: The proton NMR spectrum shows a singlet for the six protons of the two methyl groups at approximately 2.12 ppm and a singlet for the two aromatic protons at around 6.52 ppm (in CDCl<sub>3</sub>).[12][14]
- 13C NMR: The carbon NMR spectrum displays signals for the methyl carbons around 19.0 ppm, the aromatic CH carbons near 118.6 ppm, and the quaternary carbons attached to the methyl and amino groups at approximately 128.0 ppm and 132.4 ppm, respectively.[12]
- Infrared (IR) Spectroscopy: The IR spectrum is available from the NIST/EPA Gas-Phase
   Infrared Database and can be used to confirm the functional groups present in the molecule.
   [15]
- Mass Spectrometry (MS): The electron ionization mass spectrum is available and shows a
  molecular ion peak corresponding to its molecular weight.[16] The mass spectrum confirms a
  molecular ion [M+H]<sup>+</sup> at m/z = 137.1.[12]

## **Applications in Research and Drug Development**

4,5-Dimethyl-o-phenylenediamine is a key intermediate in the synthesis of various heterocyclic compounds with significant biological activity.

- Synthesis of Benzimidazoles and Quinoxalines: Its primary application is in condensation reactions with 1,2-dicarbonyl compounds or carboxylic acids (or their derivatives) to form substituted benzimidazoles and quinoxalines. These scaffolds are present in numerous pharmacologically active molecules.
- Anticancer Agents: The compound has been used to synthesize novel benzimidazolone-bridged hybrid compounds with potential antiproliferative activity.[17] It also serves as a ligand in the development of Ruthenium(II) arene anticancer complexes.[6]
- Precursor for 1,5-Benzodiazepines: o-Phenylenediamines are widely used as precursors for synthesizing 1,5-benzodiazepines, a class of compounds with diverse pharmacological properties, including antidepressant and anticonvulsant activities.[18]
- Materials Science: It is used to modify graphitic electrodes for studying proton-coupled electron transfer (PCET) reactions, which are fundamental in areas like hydrogen fuel production and CO<sub>2</sub> reduction.[19][20]



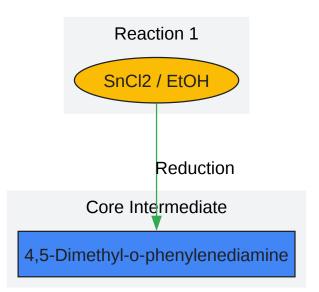
The synthetic accessibility and reactivity of 4,5-dimethyl-o-phenylenediamine make it a versatile platform for generating molecular diversity in drug discovery programs.[21]

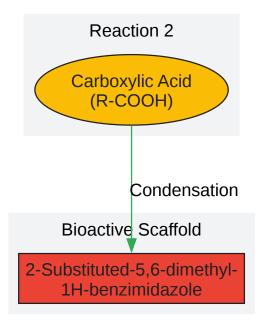
## **Visualization of Synthetic Pathway**

The following diagram illustrates a key synthetic application of 4,5-dimethyl-ophenylenediamine in the preparation of a benzimidazole scaffold, a common core in drug development.



# Starting Material 4,5-Dimethyl-2-nitroaniline





Click to download full resolution via product page



### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. 4,5-Dimethyl-o-phenylenediamine, 98%, Thermo Scientific™ | Fisher Scientific [fishersci.ca]
- 2. 4,5-Dimethyl-1,2-phenylenediamine | C8H12N2 | CID 76635 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4,5-Dimethyl-o-phenylenediamine, 98% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 4. H32695.14 [thermofisher.com]
- 5. 4,5-Dimethyl-o-phenylenediamine | LGC Standards [lgcstandards.com]
- 6. 4,5-二甲基-1,2-苯二胺 98% | Sigma-Aldrich [sigmaaldrich.com]
- 7. AC-11661 45-dimethyl-o-phenylenediamine-98 | 3171-45-7 [cymitquimica.com]
- 8. GSRS [gsrs.ncats.nih.gov]
- 9. 4,5-Dimethyl-o-phenylenediamine, 98%, many contain up to ... [cymitquimica.com]
- 10. 4,5-Dimethyl-o-phenylenediamine, 98%, many contain up to ca 15% water | Fisher Scientific [fishersci.ca]
- 11. 4,5-Dimethyl-1,2-phenylenediamine | 3171-45-7 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 12. 4,5-Dimethyl-o-phenylendiamin | 3171-45-7 [m.chemicalbook.com]
- 13. Organic Syntheses Procedure [orgsyn.org]
- 14. dev.spectrabase.com [dev.spectrabase.com]
- 15. 4,5-Dimethyl-ortho-phenylenediamine [webbook.nist.gov]
- 16. 4,5-Dimethyl-ortho-phenylenediamine [webbook.nist.gov]
- 17. mdpi.com [mdpi.com]
- 18. Synthetic aspects of 1,4- and 1,5-benzodiazepines using o -phenylenediamine: a study of past quinquennial - RSC Advances (RSC Publishing) DOI:10.1039/D2RA06045K



[pubs.rsc.org]

- 19. chemrxiv.org [chemrxiv.org]
- 20. chemrxiv.org [chemrxiv.org]
- 21. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4,5-Dimethyl-o-phenylenediamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154071#molecular-structure-of-4-5-dimethyl-o-phenylenediamine]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com